

Measuring GLP-1 Levels Following DA-1241 Administration: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	DA-1241
CAS No.:	1914136-10-9
Cat. No.:	B15605608

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

DA-1241 is a novel, orally available small molecule agonist for the G protein-coupled receptor 119 (GPR119).[1][2] GPR119 is predominantly expressed in pancreatic β -cells and intestinal enteroendocrine L-cells.[3] Activation of GPR119 in the gut stimulates the release of incretin hormones, including glucagon-like peptide-1 (GLP-1).[1] GLP-1 plays a crucial role in glucose homeostasis by potentiating glucose-dependent insulin secretion, suppressing glucagon release, delaying gastric emptying, and promoting satiety.[3] Preclinical and clinical studies have demonstrated that **DA-1241** enhances GLP-1 secretion, leading to improved glycemic control.[2][4] This document provides detailed protocols for measuring GLP-1 levels in response to **DA-1241** administration in both in vivo and in vitro settings.

Data Presentation

The following tables summarize expected quantitative data from experiments measuring GLP-1 levels after **DA-1241** administration. These are representative data based on preclinical studies.

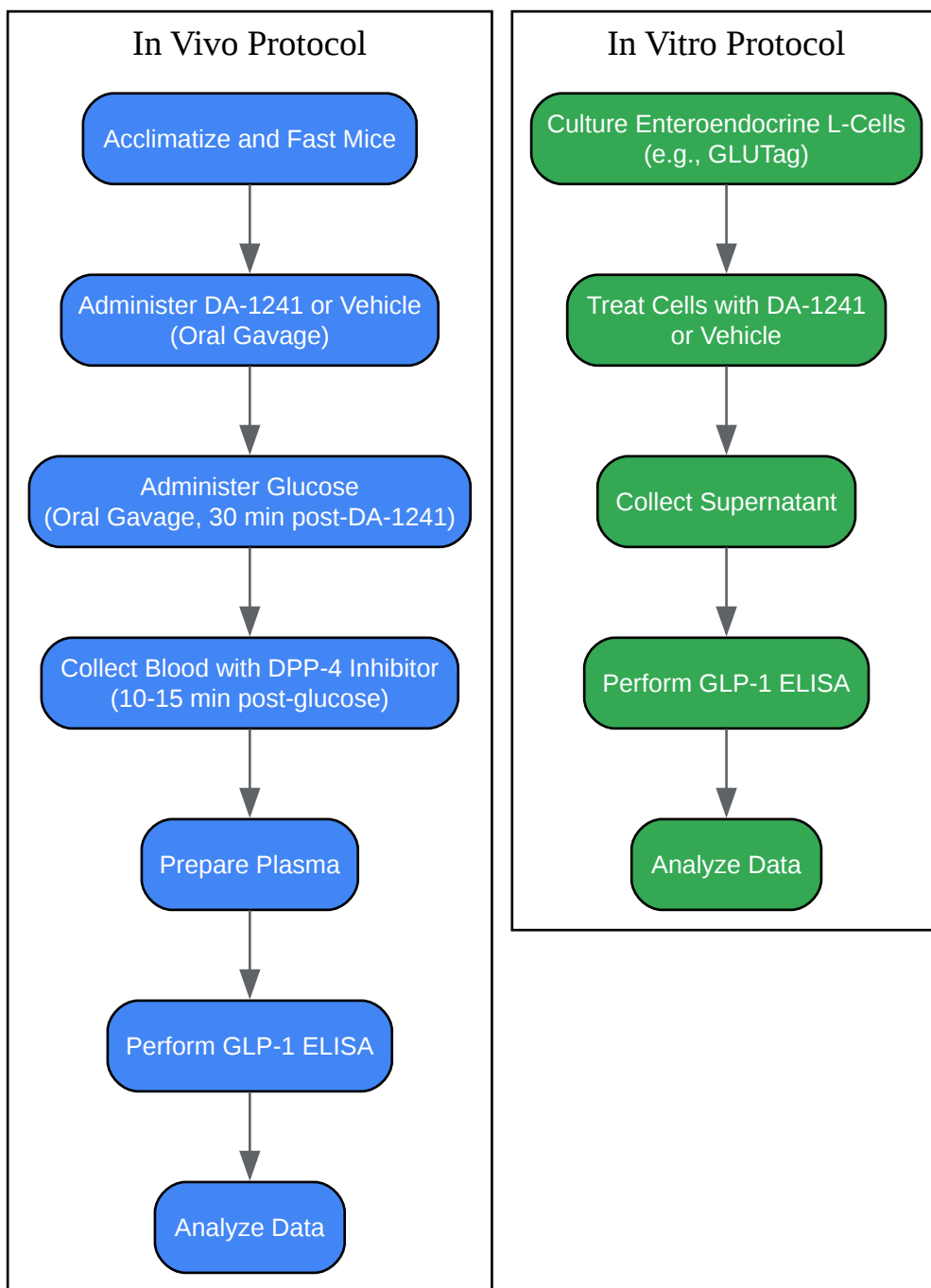
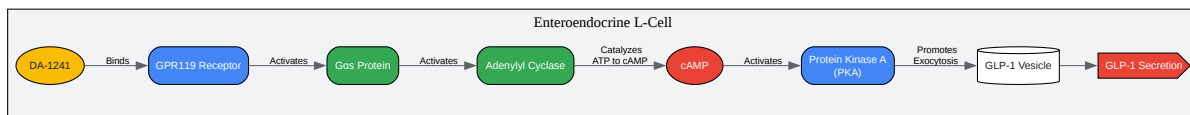
Table 1: In Vivo Plasma GLP-1 Levels in Mice after Oral Administration of **DA-1241**

Treatment Group	Dose (mg/kg)	Time Point (post-glucose challenge)	Mean Plasma Total GLP-1 (pmol/L)	Standard Deviation (pmol/L)
Vehicle Control	0	15 min	15.2	3.1
DA-1241	30	15 min	28.5	5.7
DA-1241	100	15 min	45.8	8.2
DA-1241	120	15 min	51.3	9.5

 Table 2: In Vitro GLP-1 Secretion from Enteroendocrine L-Cells (GLUTag) after **DA-1241** Treatment

Treatment Group	Concentration (nM)	Incubation Time (hours)	Mean GLP-1 Secretion (fold change over basal)	Standard Deviation
Vehicle Control	0	2	1.0	0.1
DA-1241	10	2	1.8	0.3
DA-1241	100	2	3.2	0.5
DA-1241	1000	2	4.5	0.7

Signaling Pathway and Experimental Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. A novel GPR119 agonist DA-1241 preserves pancreatic function via the suppression of ER stress and increased PDX1 expression - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. DA-1241, a Novel GPR119 Agonist, Improves Hyperglycaemia by Inhibiting Hepatic Gluconeogenesis and Enhancing Insulin Secretion in Diabetic Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
- [4. diabetesjournals.org \[diabetesjournals.org\]](#)
- To cite this document: BenchChem. [Measuring GLP-1 Levels Following DA-1241 Administration: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15605608/docs#measuring-glp-1-levels-following-da-1241-administration-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)